

Safety and Handling of 5-Bromo-2-phenylbenzimidazole: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-phenylbenzimidazole

Cat. No.: B157647

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **5-Bromo-2-phenylbenzimidazole** (CAS No. 1741-50-0). Due to the absence of a specific, publicly available Safety Data Sheet (SDS) for this compound, this document collates and extrapolates information from data available for structurally similar compounds, particularly 2-phenylbenzimidazole. This information is intended to guide experienced laboratory personnel in making informed safety assessments.

Compound Identification and Properties

5-Bromo-2-phenylbenzimidazole is a heterocyclic organic compound with the molecular formula $C_{13}H_9BrN_2$ and a molecular weight of 273.13 g/mol.^{[1][2]} It is typically supplied as a solid, beige or light yellow in appearance, and is odorless.^{[3][4]}

Property	Value	Source
CAS Number	1741-50-0	[1][2]
Molecular Formula	C ₁₃ H ₉ BrN ₂	[1][2]
Molecular Weight	273.13 g/mol	[1][2]
Appearance	Beige to Light Yellow Solid	[3][4]
Odor	Odorless	[3]
Melting Point	291 - 296 °C	[3]
Storage	Store at -20°C in a dry, well-ventilated place. Keep container tightly closed.	[1][3]

Hazard Identification and Classification

While a specific GHS classification for **5-Bromo-2-phenylbenzimidazole** is not available, based on the data for 2-phenylbenzimidazole, it should be handled as a hazardous substance. [3][4] The following table summarizes the likely hazards.

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	GHS07
Specific target organ toxicity — Single exposure (Respiratory system)	Category 3	H335: May cause respiratory irritation	GHS07

Signal Word: Warning[3]

Handling and Personal Protective Equipment (PPE)

Safe handling of **5-Bromo-2-phenylbenzimidazole** requires stringent adherence to standard laboratory safety protocols to minimize exposure.

Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the powder form to avoid dust inhalation.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to appropriate government standards (e.g., NIOSH (US) or EN 166(EU)).
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) inspected prior to use. Use proper glove removal technique to avoid skin contact. A fully buttoned lab coat must be worn.
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, use a NIOSH/MSHA-approved respirator. For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used.[5]
- Hygiene Measures: Wash hands thoroughly after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in laboratory areas.

First Aid Measures

In case of exposure, seek immediate medical attention and show the safety data sheet of a closely related compound (like 2-phenylbenzimidazole) to the attending physician.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[3]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[3]
Eye Contact	Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a poison center or doctor/physician if you feel unwell.[3]

Fire-Fighting and Accidental Release Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Hazardous decomposition products may include carbon oxides, nitrogen oxides (NOx), and hydrogen bromide gas.[6]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]
- Accidental Release: Evacuate personnel to a safe area. Wear appropriate PPE. Avoid dust formation. Sweep up the material, place it in a suitable, closed container for disposal. Do not let the chemical enter the environment.[3][5]

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[3] A storage temperature of -20°C is recommended.^[1] Keep away from strong oxidizing agents.^[3]
- Disposal: Dispose of contents and container to an approved waste disposal plant.^[3] Disposal should be in accordance with local, state, and federal regulations.

Experimental Protocols

Plausible Synthesis of 5-Bromo-2-phenylbenzimidazole

A specific, validated experimental protocol for the synthesis of **5-Bromo-2-phenylbenzimidazole** is not readily available in the reviewed literature. However, a standard method for synthesizing 2-phenylbenzimidazole derivatives involves the condensation of an o-phenylenediamine with a carboxylic acid. The following is a plausible, general protocol based on established methods.

Reaction: 4-Bromo-1,2-phenylenediamine + Benzoic Acid → **5-Bromo-2-phenylbenzimidazole**

Materials:

- 4-Bromo-1,2-phenylenediamine
- Benzoic acid
- Polyphosphoric acid (PPA) or a similar dehydrating agent/acid catalyst
- Sodium bicarbonate solution (aqueous)
- Ethanol or other suitable recrystallization solvent

Procedure:

- In a round-bottom flask, combine equimolar amounts of 4-bromo-1,2-phenylenediamine and benzoic acid.

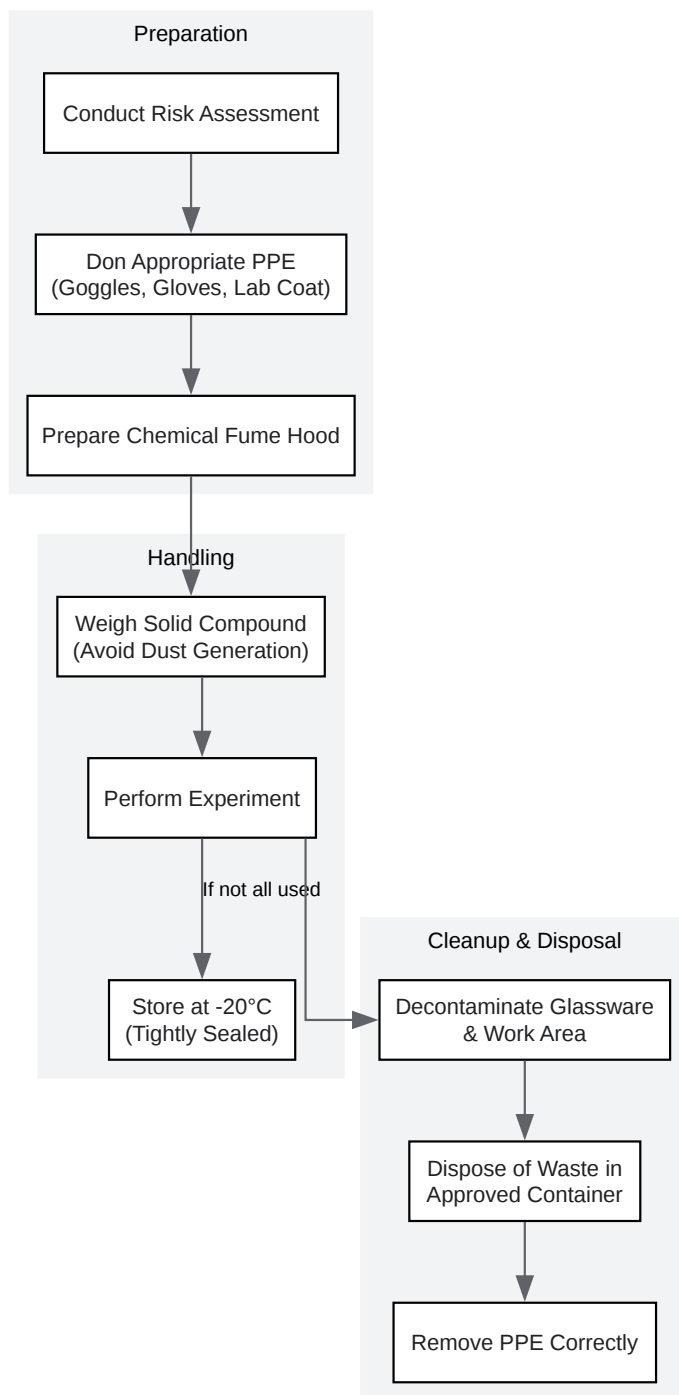
- Add a suitable amount of polyphosphoric acid to the flask to act as both a solvent and a catalyst.
- Heat the reaction mixture with stirring at a temperature typically ranging from 150-200°C for several hours. Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- After the reaction is complete, cool the mixture to room temperature.
- Carefully pour the reaction mixture into a beaker of ice water with stirring to precipitate the crude product.
- Neutralize the mixture by slowly adding an aqueous solution of sodium bicarbonate until the solution is basic.
- Filter the resulting solid precipitate and wash it thoroughly with water to remove any residual acid and salts.
- Dry the crude product.
- Purify the crude **5-Bromo-2-phenylbenzimidazole** by recrystallization from a suitable solvent such as aqueous ethanol.

Safety Note: This reaction should be performed in a chemical fume hood. All reagents are hazardous and require appropriate PPE. The addition of the hot reaction mixture to water should be done cautiously.

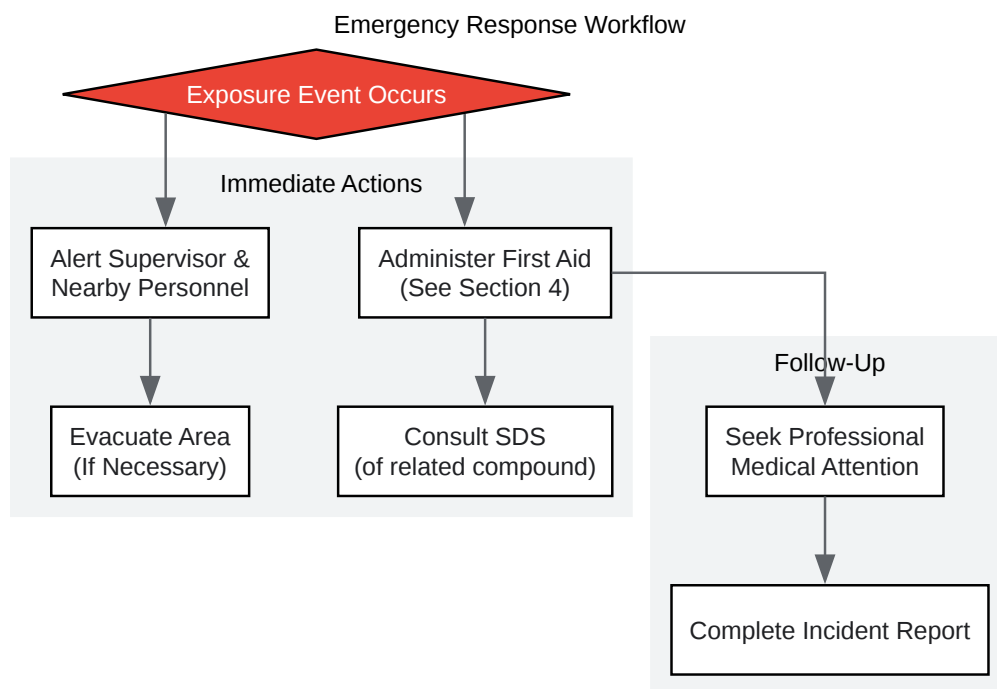
Visualized Workflows

The following diagrams illustrate key logical workflows for handling and responding to incidents involving **5-Bromo-2-phenylbenzimidazole**.

Safe Handling Workflow for 5-Bromo-2-phenylbenzimidazole

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Caption: A logical workflow for the safe handling of **5-Bromo-2-phenylbenzimidazole**.



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